

Application Notes and Protocols for the Synthesis of 7-Methoxy-2-methylquinoline

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Compound of Interest

Compound Name: 7-Methoxy-2-methylquinoline

CAS No.: 19490-87-0

Cat. No.: B100065

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Introduction

The quinoline scaffold is a fundamental heterocyclic structure present in a wide array of pharmaceuticals, including antimalarial agents like quinine and chloroquine, as well as various antitumor and anti-inflammatory therapeutics.^[1] The synthesis of quinoline derivatives is, therefore, a cornerstone of medicinal and industrial chemistry. One of the most established methods for creating this ring system is the Skraup synthesis, first reported in 1880.^{[1][2]} A significant and widely used variation of this method is the Doebner-von Miller reaction, which utilizes α,β -unsaturated carbonyl compounds to produce substituted quinolines.^{[1][3][4]} This protocol details the step-by-step synthesis of **7-Methoxy-2-methylquinoline** from m-anisidine using the Doebner-von Miller reaction, a process of significant interest to researchers in drug development and organic synthesis.

Principle of the Reaction

The synthesis of **7-Methoxy-2-methylquinoline** is achieved through the acid-catalyzed reaction of m-anisidine with crotonaldehyde, which serves as the α,β -unsaturated carbonyl

compound. The reaction mechanism, though subject to some debate, is generally understood to proceed through several key stages:

- Michael Addition: The reaction initiates with a conjugate (Michael) addition of the amino group of m-anisidine to the β -carbon of crotonaldehyde.
- Cyclization: The resulting intermediate undergoes an acid-catalyzed intramolecular cyclization.
- Dehydration: The cyclized intermediate is then dehydrated to form a dihydroquinoline derivative.
- Oxidation: Finally, the dihydroquinoline is oxidized to the aromatic **7-Methoxy-2-methylquinoline**. An oxidizing agent, which can be a mild oxidant or even excess Schiff base intermediate, facilitates this final aromatization step.

This acid-catalyzed pathway ensures the formation of the stable quinoline ring system.^{[5][6]}

Experimental Protocol

This section provides a detailed methodology for the synthesis of **7-Methoxy-2-methylquinoline**.

Materials and Reagents:

Reagent/Material	Formula	Molar Mass (g/mol)	Concentration	Notes
m-Anisidine	C ₇ H ₉ NO	123.15	99%	Starting material
Crotonaldehyde	C ₄ H ₆ O	70.09	≥99%	α,β-Unsaturated aldehyde
Hydrochloric Acid	HCl	36.46	37% (conc.)	Acid catalyst
Nitrobenzene	C ₆ H ₅ NO ₂	123.06	99%	Oxidizing agent & solvent
Sodium Hydroxide	NaOH	40.00	-	For neutralization (pellets)
Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	Anhydrous	Extraction solvent
Sodium Sulfate	Na ₂ SO ₄	142.04	Anhydrous	Drying agent
Deionized Water	H ₂ O	18.02	-	For work-up

Equipment:

- 1000 mL three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Mechanical stirrer
- Heating mantle with temperature control
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus or column chromatography setup

- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves

Procedure:

- **Reaction Setup:** Assemble the 1000 mL three-necked flask with the mechanical stirrer, reflux condenser, and dropping funnel in a fume hood.
- **Charging the Flask:** To the flask, add 123.15 g (1.0 mol) of m-anisidine and 123.06 g (1.0 mol) of nitrobenzene.
- **Acid Addition:** Begin stirring the mixture and slowly add 250 mL of concentrated hydrochloric acid through the dropping funnel. Control the addition rate to manage the initial exothermic reaction, using an ice bath if necessary.
- **Addition of Crotonaldehyde:** Once the acid addition is complete and the mixture has stabilized, slowly add 77.1 g (1.1 mol) of crotonaldehyde via the dropping funnel over a period of 30-45 minutes. Maintain vigorous stirring throughout the addition.
- **Reaction Heating:** After the addition is complete, heat the mixture to a gentle reflux (approximately 100-110 °C) using the heating mantle. Maintain this temperature for 4-6 hours. The reaction mixture will darken significantly.
- **Work-up and Neutralization:** Allow the reaction mixture to cool to room temperature. Carefully pour the mixture over 500 g of crushed ice in a large beaker. Slowly neutralize the acidic solution by adding a concentrated aqueous solution of sodium hydroxide until the pH is approximately 10-12. This step should be performed in an ice bath to control the heat generated.
- **Extraction:** Transfer the neutralized mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (3 x 200 mL). Combine the organic layers.
- **Drying and Solvent Removal:** Dry the combined organic extracts over anhydrous sodium sulfate. Filter off the drying agent and remove the diethyl ether using a rotary evaporator.

- Purification: The crude product, which will contain unreacted nitrobenzene and other byproducts, should be purified.
 - Vacuum Distillation: Distill the residue under reduced pressure to isolate the **7-Methoxy-2-methylquinoline**.
 - Column Chromatography: Alternatively, purify the crude oil via column chromatography on silica gel, using a suitable eluent system such as ethyl acetate/hexane.

Data Presentation

Table 1: Reactant Specifications

Compound	Molar Mass (g/mol)	Amount (g)	Moles (mol)	Molar Ratio
m-Anisidine	123.15	123.15	1.0	1.0
Crotonaldehyde	70.09	77.1	1.1	1.1
Hydrochloric Acid	36.46	(250 mL)	~3.0	3.0
Nitrobenzene	123.06	123.06	1.0	1.0

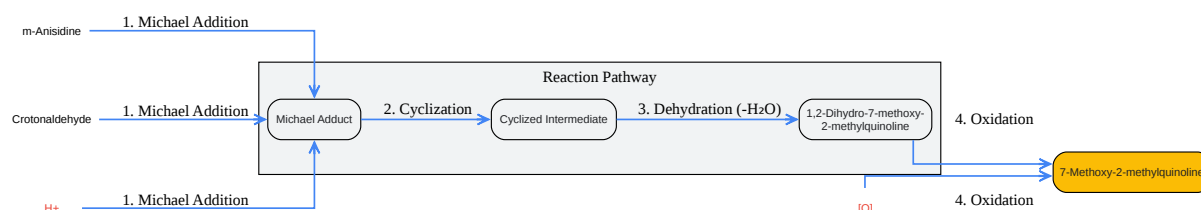
Table 2: Reaction Parameters and Expected Outcome

Parameter	Value
Reaction Temperature	100-110 °C
Reaction Time	4-6 hours
Expected Yield	65-75%
Appearance of Product	Colorless to light yellow liquid or solid
Molecular Formula	C ₁₁ H ₁₁ NO
Molar Mass	173.21 g/mol

Visualizations

Reaction Mechanism:

The following diagram illustrates the key steps in the Doebner-von Miller synthesis of **7-Methoxy-2-methylquinoline**.

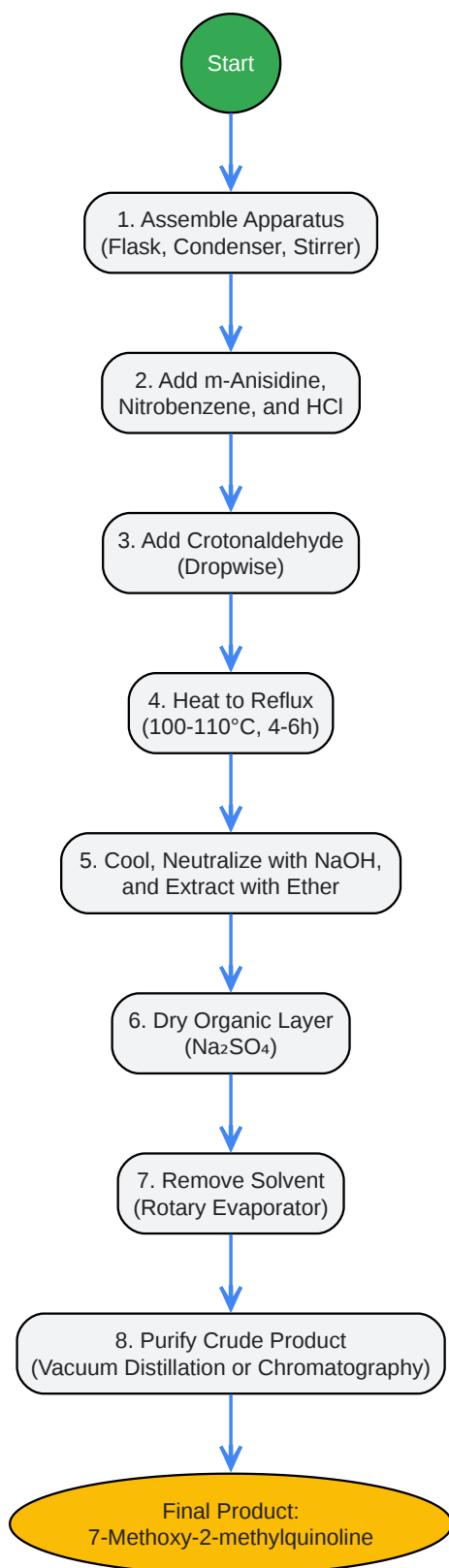


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Caption: Doebner-von Miller reaction mechanism.

Experimental Workflow:

This diagram provides a visual summary of the experimental procedure.



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Caption: Step-by-step experimental workflow.

Safety and Handling Precautions

- m-Anisidine: Toxic and a suspected mutagen. Handle with extreme care, avoiding skin contact and inhalation.
- Crotonaldehyde: Highly flammable, toxic, and corrosive. It is also a lachrymator. All manipulations must be performed in a well-ventilated fume hood.
- Concentrated Hydrochloric Acid: Highly corrosive and causes severe burns. Handle with appropriate gloves and eye protection.
- Nitrobenzene: Toxic and readily absorbed through the skin. It is a suspected carcinogen.
- Exothermic Reaction: The initial mixing of reagents and the neutralization step are highly exothermic. Proper cooling and slow, controlled addition are critical to prevent the reaction from becoming violent. The Skraup reaction is known for being potentially vigorous.[2][7]

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